

Application Notes and Protocols for UNC9994 Hydrochloride in Long-Term Experiments

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Compound of Interest

Compound Name: *UNC9994 hydrochloride*

Cat. No.: *B611587*

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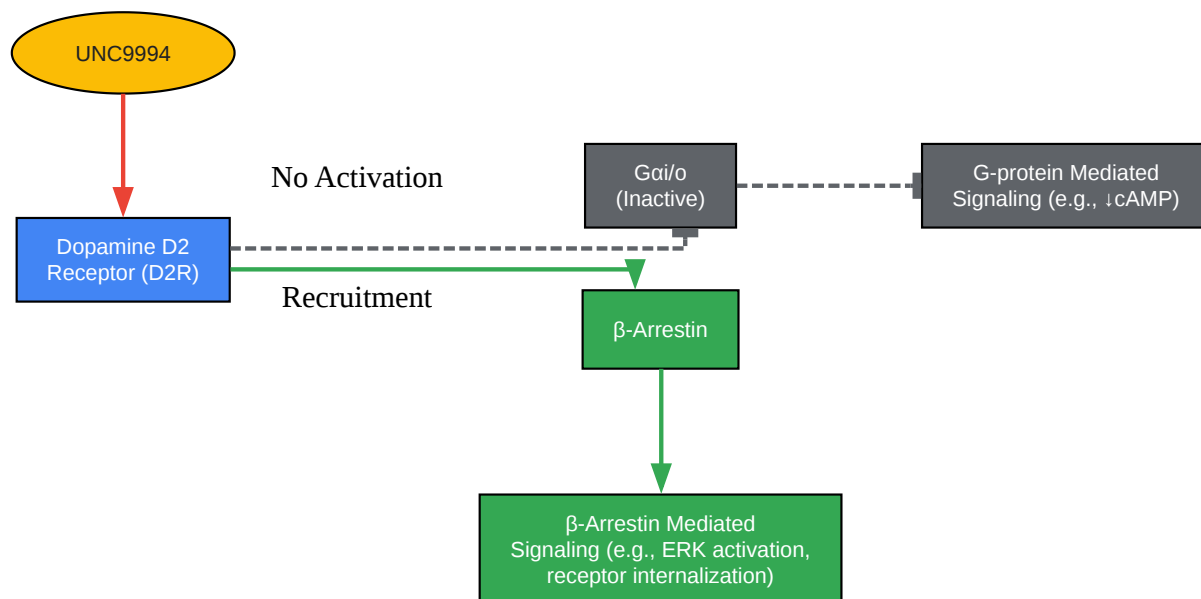
These application notes provide a comprehensive guide to the use of **UNC9994 hydrochloride** in long-term experimental settings. Due to the limited availability of published data on the long-term stability of **UNC9994 hydrochloride** in aqueous solutions, this document summarizes known information and provides detailed protocols for researchers to independently assess its stability under their specific experimental conditions.

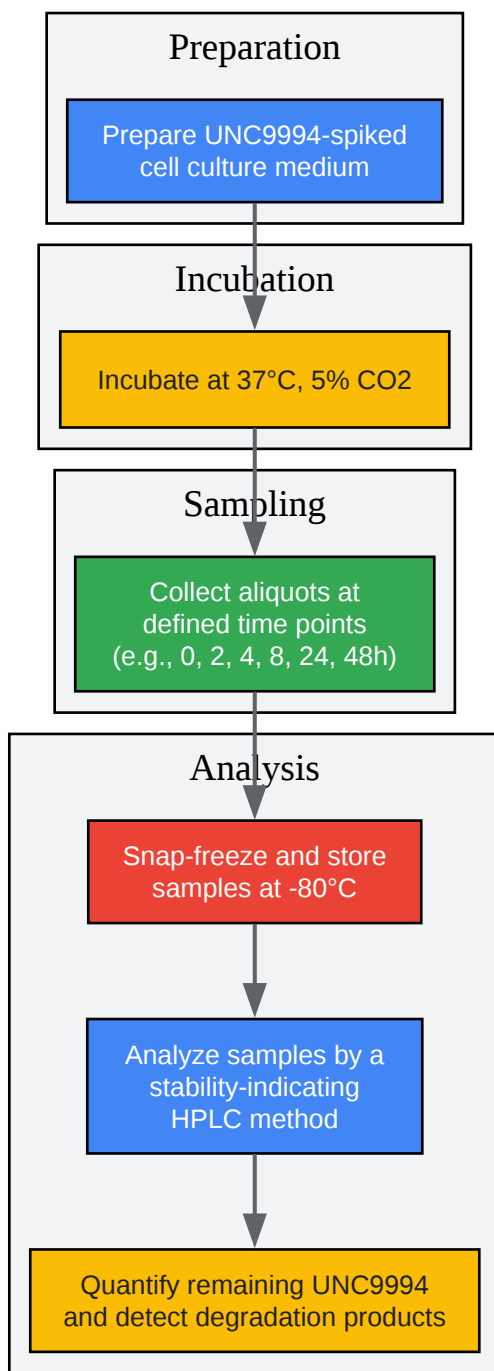
Introduction to UNC9994

UNC9994 is a functionally selective, β -arrestin-biased agonist for the dopamine D2 receptor (D2R).[1] Unlike conventional D2R agonists that activate G protein-dependent signaling pathways, UNC9994 preferentially activates β -arrestin recruitment and subsequent signaling cascades.[1][2] This unique mechanism of action makes it a valuable tool for dissecting the distinct roles of G protein versus β -arrestin signaling in various physiological and pathological processes. It has shown antipsychotic-like activity in preclinical models, which is dependent on β -arrestin-2.[1]

Signaling Pathway of UNC9994

UNC9994 selectively activates the β -arrestin pathway downstream of the D2 receptor, while not engaging the canonical G protein pathway. This biased agonism allows for the specific investigation of β -arrestin-mediated signaling events.





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References

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